

# CAS number and chemical identifiers for 1,3-Diazido-2-methylbenzene

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## Compound of Interest

Compound Name: 1,3-Diazido-2-methylbenzene

Cat. No.: B15168367

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## In-depth Technical Guide: 1,3-Diazido-2-methylbenzene

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide serves to provide a comprehensive overview of the chemical identifiers and available data for **1,3-Diazido-2-methylbenzene**.

## Chemical Identifiers and Properties

A definitive CAS number for **1,3-Diazido-2-methylbenzene** is not readily available in public chemical databases. However, based on its structure, the following chemical identifiers can be inferred.

Identifier	Value
IUPAC Name	1,3-Diazido-2-methylbenzene
Molecular Formula	C7H6N6
Molecular Weight	174.16 g/mol
InChI	InChI=1S/C7H6N6/c1-5-6(8-10-12)3-2-4-7(5)9-11-13/h2-4H,1H3
InChIKey	FHJDUVUAQQPFLM-UHFFFAOYSA-N
SMILES	<chem>Cc1c(N=[N+]=[N-])cccc1N=[N+]=[N-]</chem>

## Experimental Data

Detailed experimental protocols, including synthesis, purification, and analytical characterization for **1,3-Diazido-2-methylbenzene**, are not extensively documented in publicly accessible scientific literature. A synthesis for a related compound, (diazidomethyl)benzene, has been reported in Tetrahedron, 43, p. 693, 1987.<sup>[1]</sup> However, this pertains to a structural isomer and the protocol may not be directly applicable.

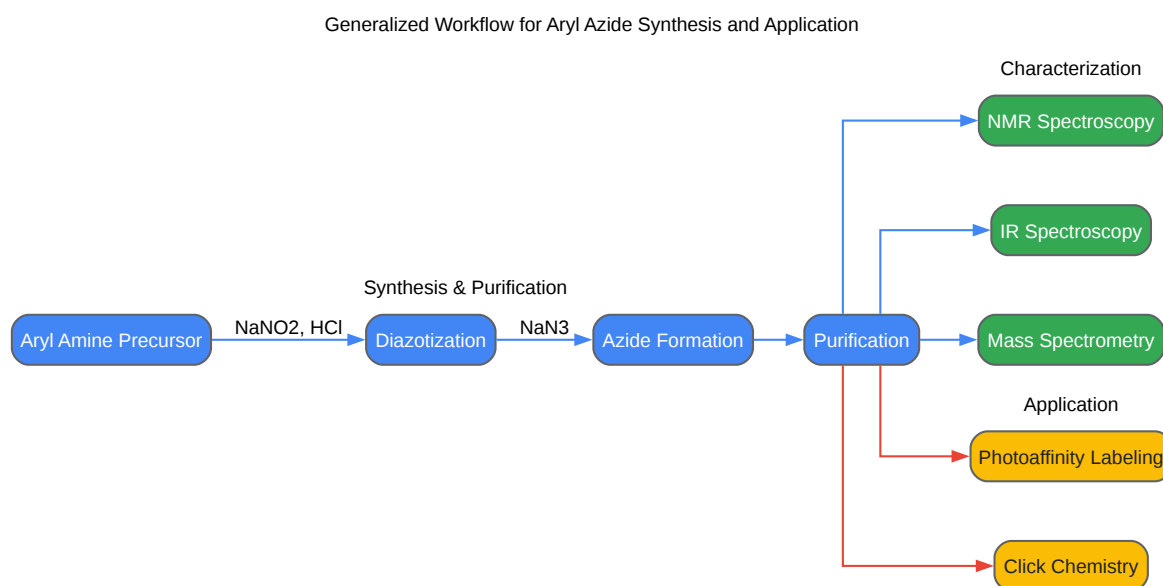
Due to the energetic nature of azide compounds, appropriate safety precautions are paramount. Diazido compounds, such as 1,4-Diazido Benzene, are known to be explosive, especially when heated.<sup>[2]</sup> Extreme care, including the use of protective equipment and specialized handling procedures, is necessary when working with such materials.

## Biological Activity and Signaling Pathways

Currently, there is no available information in peer-reviewed journals or databases regarding the biological activity of **1,3-Diazido-2-methylbenzene** or its involvement in any signaling pathways. Aryl azides are often utilized as photoaffinity labeling reagents to probe biological interactions, suggesting a potential application for this compound in chemical biology research.<sup>[2]</sup>

## Logical Relationship of Azide Synthesis

The following diagram illustrates a generalized workflow for the synthesis and application of aryl azides in a research context. This represents a logical relationship rather than a specific experimental protocol for **1,3-Diazido-2-methylbenzene**.



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Caption: Generalized workflow for aryl azide synthesis and application.

Disclaimer: This document is intended for informational purposes only and is based on currently available data. Researchers should conduct a thorough literature search and risk assessment before commencing any experimental work with **1,3-Diazido-2-methylbenzene**.

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## References

- 1. chemsynthesis.com [chemsynthesis.com]
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